

Hexatetracontane: A Comprehensive Technical Guide to its CAS Number and Safety Information

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Compound of Interest

Compound Name: Hexatetracontane

Cat. No.: B1581753

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the chemical identifier and safety profile of **hexatetracontane**. The following sections detail its Chemical Abstracts Service (CAS) number, physical and chemical properties, and safety information, adhering to the Global Harmonized System (GHS). Furthermore, this guide includes a detailed experimental protocol for the safe handling of non-hazardous solid chemicals like **hexatetracontane** in a laboratory setting.

Chemical Identification and Properties

Hexatetracontane is a long-chain saturated hydrocarbon with the chemical formula $C_{46}H_{94}$. As a high-molecular-weight alkane, it is a waxy solid at room temperature.

Table 1: Chemical Identifiers for **Hexatetracontane**

Identifier	Value
CAS Number	7098-24-0[1][2]
Molecular Formula	C46H94[1][2]
Molecular Weight	647.2386 g/mol [2]
IUPAC Name	Hexatetracontane
Synonyms	n-Hexatetracontane

Table 2: Physical and Chemical Properties of **Hexatetracontane**

Property	Value
Melting Point	361 K (87.85 °C)
Boiling Point	Data not readily available
Density	Data not readily available
Appearance	Waxy solid (expected)
Solubility	Insoluble in water; soluble in nonpolar organic solvents (expected)

Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **hexatetracontane** is not classified as a hazardous substance. There are no GHS hazard pictograms, signal words, or hazard statements associated with this chemical.

Table 3: GHS Safety Information for **Hexatetracontane**

GHS Classification	Information
Hazard Class	Not classified
Pictogram	Not applicable
Signal Word	Not applicable
Hazard Statements	Not applicable
Precautionary Statements	Not applicable

Although **hexatetracontane** is not considered hazardous, standard laboratory safety practices should always be followed when handling this or any chemical. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses and gloves, and working in a well-ventilated area.

Experimental Protocol: Safe Handling of Solid Non-Hazardous Chemicals

The following is a standard operating procedure for the weighing and transfer of solid, non-hazardous chemicals like **hexatetracontane** in a laboratory setting.

Objective: To accurately weigh and safely transfer a solid, non-hazardous chemical.

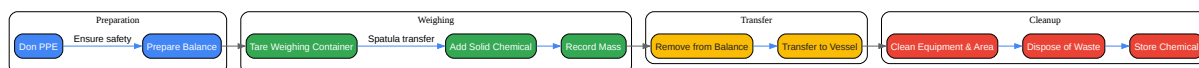
Materials:

- **Hexatetracontane** (or other solid non-hazardous chemical)
- Spatula
- Weighing paper or weighing boat
- Analytical balance
- Receiving vessel (e.g., beaker, flask)
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Procedure:

- Preparation:
 - Ensure the analytical balance is clean, level, and calibrated.
 - Don appropriate PPE.
 - Place a piece of weighing paper or a weighing boat on the balance pan and tare the balance.
- Weighing:
 - Using a clean spatula, carefully transfer the desired amount of the solid chemical from its container onto the tared weighing paper or boat on the balance.
 - Avoid spilling the chemical on the balance pan.
 - Record the mass of the chemical.
- Transfer:
 - Carefully remove the weighing paper or boat with the chemical from the balance.
 - Transfer the chemical to the receiving vessel.
 - If using weighing paper, fold the paper to create a funnel and gently tap it to ensure all the solid is transferred.
 - If using a weighing boat, carefully tilt and tap the boat to transfer the solid.
 - If necessary, a small amount of a suitable solvent can be used to rinse any remaining solid from the weighing paper or boat into the receiving vessel.
- Cleanup:
 - Clean the spatula and any spills on the balance or work area immediately.
 - Dispose of the used weighing paper or boat in the appropriate waste container.

- Return the chemical container to its proper storage location.

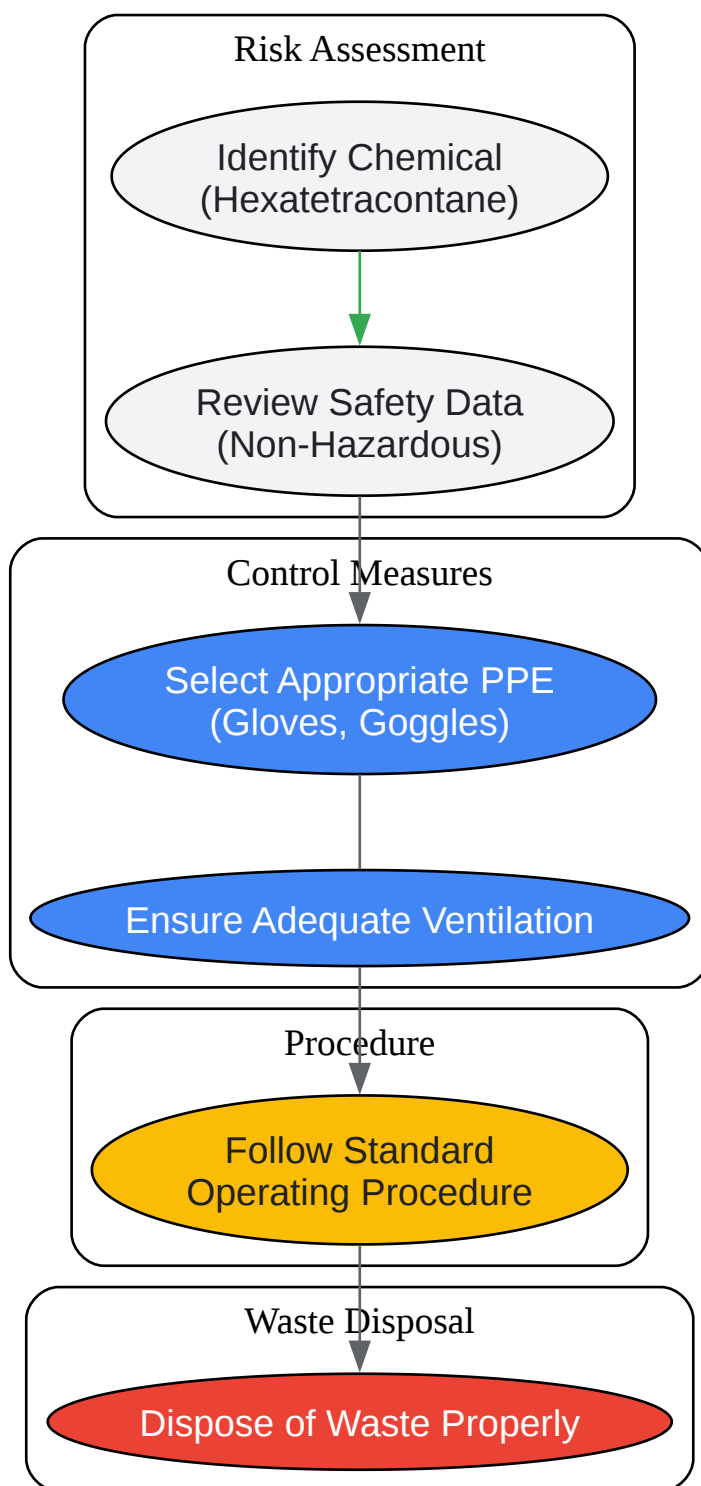


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Caption: Experimental workflow for handling solid non-hazardous chemicals.

Signaling Pathways and Logical Relationships

The safe handling of any chemical, regardless of its hazard classification, follows a logical progression of steps designed to minimize risk and ensure the integrity of the experiment.



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References

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